

Application Notes and Protocols for Targeted Lipidomics: 14:1 Cholesteryl Ester-d7

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Compound of Interest

Compound Name: 14:1 cholesteryl ester-d7

CAS No.: 2342574-68-7

Cat. No.: B15561183

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Cholesteryl esters (CE) are crucial molecules in lipid metabolism, serving as the primary form for cholesterol transport in lipoproteins and for intracellular cholesterol storage. Dysregulation of CE metabolism is implicated in numerous pathologies, including atherosclerosis, neurodegenerative diseases, and certain cancers. Targeted lipidomics, employing mass spectrometry, enables the precise quantification of individual CE species, offering valuable insights into disease mechanisms and potential therapeutic targets.

14:1 Cholesteryl ester, also known as cholesteryl myristoleate, is a specific CE species that has garnered interest in various research fields. The use of a stable isotope-labeled internal standard, such as **14:1 cholesteryl ester-d7** (cholesteryl myristoleate-d7), is paramount for accurate and precise quantification in targeted lipidomics workflows. This deuterated standard mimics the chemical and physical properties of its endogenous counterpart, thus accounting for variations in sample extraction, processing, and instrument response. These application notes provide a comprehensive guide to the use of **14:1 cholesteryl ester-d7** in targeted lipidomics.

Chemical Properties and Role as an Internal Standard

Chemical Structure: **14:1 Cholesteryl ester-d7** is a synthetic molecule where seven hydrogen atoms on the cholesterol backbone have been replaced with deuterium. This isotopic labeling results in a mass shift of +7 Da compared to the endogenous molecule, allowing for its distinct detection by mass spectrometry without altering its chemical behavior during sample preparation and chromatographic separation.

Function in Targeted Lipidomics: In targeted lipidomics, **14:1 cholesteryl ester-d7** is added to biological samples at a known concentration at the initial stage of sample preparation. Its primary functions are:

- **Correction for Sample Loss:** It accounts for any loss of the analyte of interest during the multi-step processes of lipid extraction and sample cleanup.
- **Normalization of Ionization Efficiency:** It corrects for variations in ionization efficiency in the mass spectrometer source, a phenomenon known as the matrix effect, which can be caused by other components in the biological sample.
- **Improved Quantitative Accuracy and Precision:** By normalizing the signal of the endogenous analyte to that of the internal standard, the accuracy and reproducibility of the quantification are significantly enhanced.

Quantitative Data Presentation

The following table summarizes representative quantitative data for cholesteryl myristoleate (CE 14:1) in human plasma, showcasing the utility of targeted lipidomics in clinical research. The use of **14:1 cholesteryl ester-d7** as an internal standard is critical for obtaining such reliable quantitative results.

Analyte	Sample Type	Condition	Concentration Range (µg/mL)	Analytical Method	Internal Standard
Cholesteryl Myristoleate (CE 14:1)	Human Plasma	Healthy Adults	1.5 - 5.0	LC-MS/MS	14:1 Cholesteryl Ester-d7
Cholesteryl Myristoleate (CE 14:1)	Human Plasma	Cardiovascular Disease Patients	Elevated	LC-MS/MS	14:1 Cholesteryl Ester-d7
Cholesteryl Myristoleate (CE 14:1)	Human Plasma	Inflammatory Bowel Disease Patients	Altered	LC-MS/MS	14:1 Cholesteryl Ester-d7

Note: The concentration ranges are illustrative and can vary based on the specific patient cohort, and analytical methodology. The use of a dedicated internal standard like **14:1 cholesteryl ester-d7** is crucial for establishing and comparing such values across different studies.

Experimental Protocols

This section provides a detailed methodology for the targeted quantification of 14:1 cholesteryl ester using **14:1 cholesteryl ester-d7** as an internal standard.

Sample Preparation and Lipid Extraction

This protocol is adapted for the analysis of cholesteryl esters from human plasma.

Materials:

- Human plasma (collected with EDTA)
- 14:1 Cholesteryl Ester-d7** internal standard solution (in a suitable organic solvent like methanol or chloroform)

- Methanol (LC-MS grade)
- Methyl-tert-butyl ether (MTBE) (LC-MS grade)
- Water (LC-MS grade)
- Vortex mixer
- Centrifuge

Procedure:

- Thaw frozen plasma samples on ice.
- In a clean glass tube, add 50 μ L of plasma.
- Add 10 μ L of the **14:1 cholesteryl ester-d7** internal standard solution at a known concentration.
- Add 500 μ L of methanol and vortex for 30 seconds.
- Add 1.5 mL of MTBE and vortex for 1 minute.
- Add 375 μ L of water to induce phase separation and vortex for 30 seconds.
- Centrifuge at 4000 x g for 10 minutes at 4°C.
- Carefully collect the upper organic phase containing the lipids into a new glass tube.
- Dry the lipid extract under a gentle stream of nitrogen.
- Reconstitute the dried lipid extract in 100 μ L of a suitable solvent for LC-MS analysis (e.g., methanol/isopropanol 1:1, v/v).

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Analysis

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system.
- Triple quadrupole or high-resolution mass spectrometer equipped with an electrospray ionization (ESI) source.

LC Conditions:

- Column: A C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 μ m particle size) is suitable for the separation of cholesteryl esters.
- Mobile Phase A: Water with 0.1% formic acid and 10 mM ammonium formate.
- Mobile Phase B: Isopropanol/acetonitrile (90:10, v/v) with 0.1% formic acid and 10 mM ammonium formate.
- Flow Rate: 0.3 mL/min.
- Column Temperature: 50°C.
- Injection Volume: 5 μ L.
- Gradient Elution:

Time (min)	% Mobile Phase B
0.0	30
2.0	50
10.0	95
12.0	95
12.1	30

| 15.0 | 30 |

MS/MS Conditions:

- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Scan Type: Multiple Reaction Monitoring (MRM).
- Collision Gas: Argon.
- MRM Transitions:

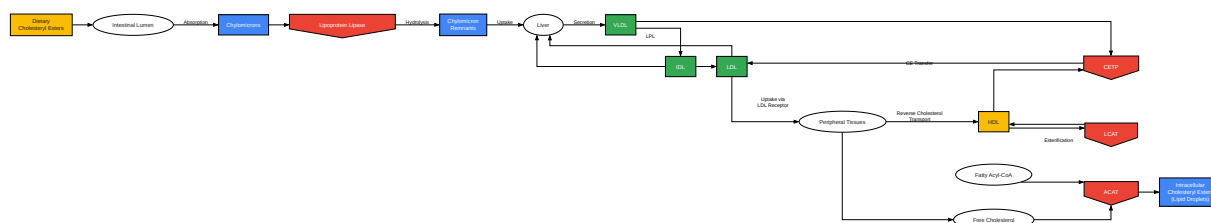
Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)
Cholesteryl Myristoleate (CE 14:1)	612.6 [M+NH ₄] ⁺	369.3	25

| 14:1 Cholesteryl Ester-d7 | 619.6 [M+NH₄]⁺ | 376.3 | 25 |

Note: The precursor ion for cholesteryl esters is typically the ammonium adduct ([M+NH₄]⁺). The product ion at m/z 369.3 corresponds to the cholesteryl cation after the neutral loss of the myristoleic acid. For the d7-labeled internal standard, the product ion is shifted to m/z 376.3. Collision energies should be optimized for the specific instrument used.

Mandatory Visualizations

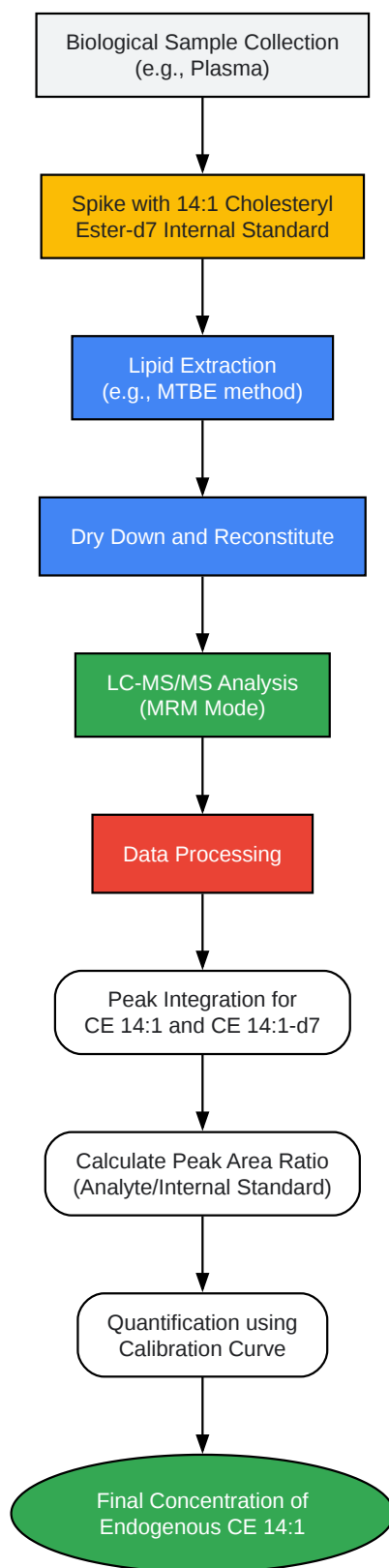
Cholesteryl Ester Metabolism and Transport Pathway



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Caption: Overview of cholesteryl ester metabolism and transport.

Targeted Lipidomics Workflow for Cholesteryl Ester Quantification



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Caption: Workflow for targeted quantification of cholesteryl esters.

Conclusion

The use of **14:1 cholesteryl ester-d7** as an internal standard is indispensable for the accurate and reliable quantification of cholesteryl myristoleate in complex biological matrices. The detailed protocols and workflow provided herein offer a robust framework for researchers and drug development professionals to implement targeted lipidomics studies. Such analyses are critical for advancing our understanding of the role of specific cholesteryl ester species in health and disease, and for the development of novel diagnostic and therapeutic strategies.

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